

Personal protective equipment for handling Syk-IN-1

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Compound of Interest

Compound Name: Syk-IN-1

Cat. No.: B8134197

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Essential Safety and Handling Guide for Syk-IN-1

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Syk-IN-1**. The following procedures are designed to ensure a safe laboratory environment and proper management of this potent spleen tyrosine kinase (Syk) inhibitor.

Product Identification and Hazards

Syk-IN-1 is a chemical compound used in laboratory research. It is essential to be aware of its potential hazards to handle it safely.

Identifier	Value
Product Name	Syk-IN-1
CAS Number	1491150-77-6
Molecular Formula	C ₁₈ H ₂₂ N ₈ O
Molecular Weight	366.42 g/mol
Potency (IC ₅₀)	35 nM[1]

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H410: Very toxic to aquatic life with long lasting effects.[2]

Personal Protective Equipment (PPE)

To minimize exposure to **Syk-IN-1**, all personnel must wear appropriate PPE.[3] The recommended level of protection for handling this compound is equivalent to Level D protection, which includes standard laboratory attire designed to protect against minimal hazards.

PPE Category	Specific Equipment	Purpose
Eye and Face Protection	Safety glasses or goggles, face shield	Protects against splashes, dust, and aerosols.[4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact with the compound.[4]
Body Protection	Laboratory coat or coveralls	Provides a barrier against accidental spills and contamination.[4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood	Avoid inhalation of dust or aerosols.[2][5]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Syk-IN-1** and ensuring the safety of laboratory personnel.

Handling:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Work should be conducted in a designated area, such as a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[2]

- Weighing and Aliquoting: When weighing the solid compound, use an analytical balance within a ventilated enclosure. For creating stock solutions, dissolve the compound in a suitable solvent like DMSO.[1]
- General Precautions: Avoid contact with skin, eyes, and clothing.[2][5] Do not eat, drink, or smoke in the handling area.[2] Wash hands thoroughly after handling.[2]

Storage: Proper storage conditions are essential to maintain the stability and activity of **Syk-IN-1**.

Form	Storage Temperature	Storage Duration
Powder	-20°C	3 years[6]
In Solvent	-80°C	6 months[1]
-20°C	1 month[1]	

Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[2]

First Aid Measures

In case of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present. Seek prompt medical attention.[2][5]
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Call a physician if irritation persists.[2][5]
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if symptoms occur.[2][5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[2]

Disposal Plan

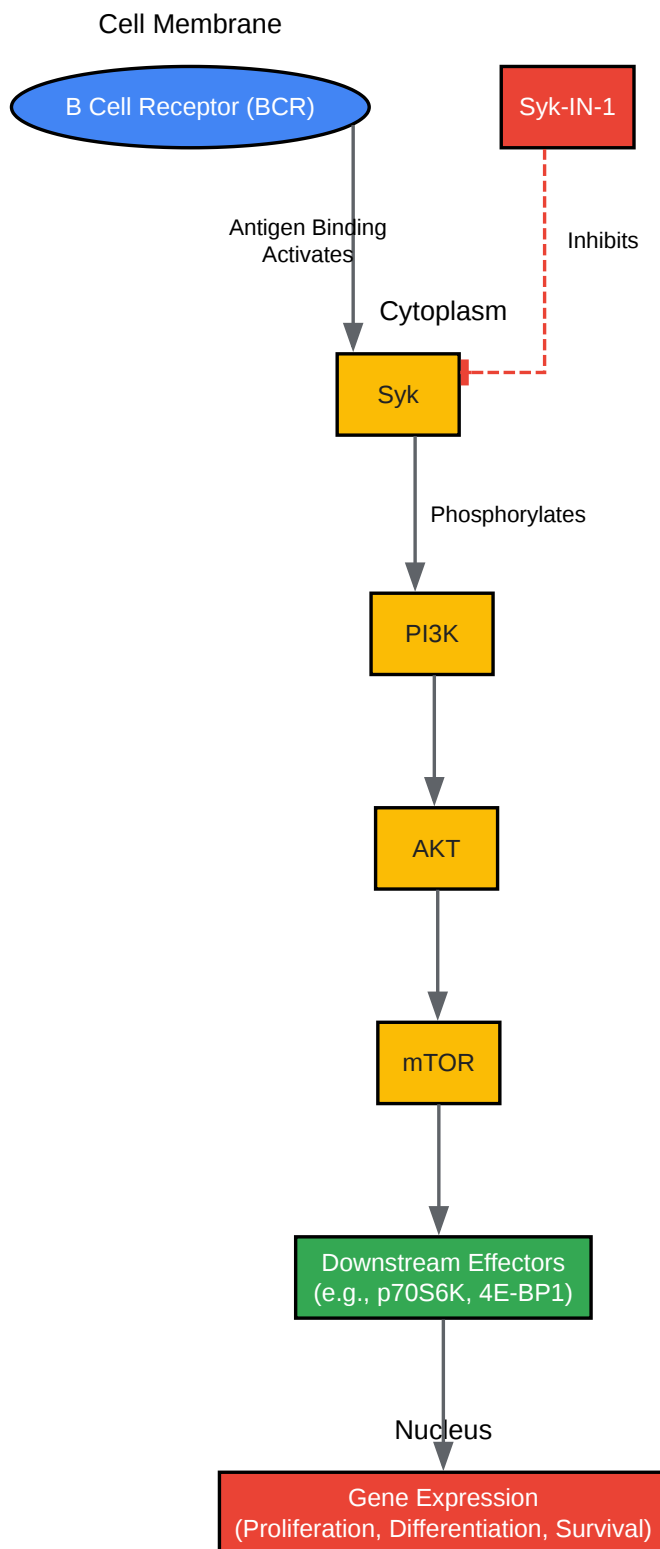
Syk-IN-1 and its containers must be disposed of as hazardous waste.

- Waste Collection: Collect all waste materials, including unused compound, contaminated PPE, and empty containers, in a designated and properly labeled hazardous waste container.
- Decontamination: For liquid waste containing **Syk-IN-1**, chemical disinfection may be appropriate before disposal, following institutional guidelines.[7][8]
- Final Disposal: Dispose of the hazardous waste through an approved waste disposal plant or service.[2][5] Do not release into the environment.[2]

Syk Signaling Pathway and Inhibition

Spleen tyrosine kinase (Syk) is a key enzyme in various signaling pathways, particularly in hematopoietic cells. It plays a crucial role in the B cell receptor (BCR) signaling pathway, which is essential for B cell development and activation.[9][10] Syk is also involved in mTOR and

MAPK signaling pathways in acute myeloid leukemia (AML).[11] **Syk-IN-1** acts as a potent inhibitor of Syk, thereby blocking these downstream signaling events.



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Caption: B Cell Receptor (BCR) signaling pathway with Syk inhibition.

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